

2-nitroadamantane molecular formula and weight

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Compound of Interest

Compound Name: 2-Nitroadamantane

Cat. No.: B056112

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In-Depth Technical Guide: 2-Nitroadamantane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-nitroadamantane**, detailing its physicochemical properties, synthesis, and potential biological relevance. The information is structured to be a valuable resource for researchers in medicinal chemistry, pharmacology, and materials science.

Core Molecular Data

2-Nitroadamantane is a nitrated derivative of adamantane, a rigid tricyclic hydrocarbon. Its core physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO ₂	PubChem
Molecular Weight	181.23 g/mol	PubChem[1]
IUPAC Name	2-nitroadamantane	PubChem[1]
CAS Number	54564-31-7	PubChem[1]

Synthesis and Experimental Protocols

The synthesis of **2-nitroadamantane** can be achieved through the nitration of adamantane. While various nitrating agents can be employed for adamantane derivatives, a common approach involves the use of a nitrating mixture.

General Experimental Protocol: Nitration of Adamantane

A general method for the nitration of adamantane involves the use of a mixture of nitric acid and sulfuric acid or nitronium salts. The following is a representative, though not specific to the 2-isomer, protocol that can be adapted.

Materials:

- Adamantane
- Fuming nitric acid
- Acetic anhydride
- Dichloromethane (CH_2Cl_2)
- Sodium bicarbonate (NaHCO_3) solution (5%)
- Magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Condenser
- Separatory funnel

Procedure:

- In a flame-dried round-bottom flask equipped with a magnetic stirrer and condenser, dissolve adamantane in a suitable solvent such as dichloromethane.
- Prepare the nitrating agent. A mixture of nitric acid and acetic anhydride is a potential system for this reaction.

- Cool the adamantane solution in an ice bath.
- Slowly add the nitrating agent to the adamantane solution with constant stirring. The temperature should be carefully monitored and maintained.
- After the addition is complete, allow the reaction to stir at a controlled temperature for a specified period. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction by carefully pouring the mixture over ice.
- Transfer the mixture to a separatory funnel and wash the organic layer successively with cold water and a 5% aqueous NaHCO_3 solution to neutralize any remaining acid.
- Dry the organic layer over anhydrous MgSO_4 .
- Filter off the drying agent and remove the solvent under reduced pressure to obtain the crude product.
- The crude product, a mixture of nitrated adamantane isomers, can be purified using column chromatography to isolate **2-nitroadamantane**.

Spectroscopic Data

Characterization of **2-nitroadamantane** is typically performed using various spectroscopic techniques.

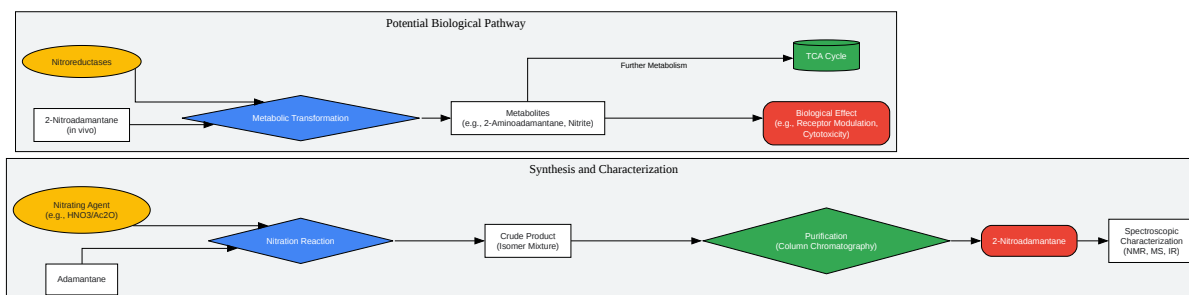
Spectroscopic Data	Description
¹³ C NMR	Data available on PubChem, acquired on a Bruker WH-90 instrument.[1] Specific peak assignments require further analysis.
GC-MS	Mass spectrometry data is available through the NIST Mass Spectrometry Data Center and SpectraBase.[1]
IR Spectroscopy	Expected to show characteristic peaks for C-H (alkane) and N-O (nitro group) stretching vibrations.

Potential Biological Pathways and Significance

While specific signaling pathways for **2-nitroadamantane** are not extensively documented, the metabolism of related nitroalkanes and the biological activities of adamantane derivatives provide a basis for postulating its potential biological interactions. Adamantane derivatives are known for their applications in medicine, including antiviral and neurological treatments. The introduction of a nitro group can significantly alter the pharmacological profile of a molecule.

The metabolic fate of nitroalkanes often involves a nitroreduction pathway. This process can lead to the formation of various metabolites, including the corresponding amines, and can influence the compound's biological activity and toxicity.

Below is a conceptual workflow illustrating the synthesis and characterization of **2-nitroadamantane**, as well as a potential metabolic pathway.



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Synthesis, Characterization, and Potential Metabolism of **2-Nitroadamantane**.

The adamantane cage is a lipophilic moiety that can facilitate the passage of drugs through biological membranes. The introduction of functional groups like the nitro group can modulate this property and introduce new biological activities. For instance, some adamantane derivatives have been investigated for their ability to modulate insulin release and for their cytotoxic properties against cancer cell lines. The nitroaromatic group, in some contexts, has been implicated in mechanisms of toxicity involving mitochondrial dysfunction. Further research is necessary to elucidate the specific biological roles of **2-nitroadamantane**.

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References

- 1. mdpi.com [mdpi.com]
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